

# Bromhexine hydrochloride stability alkaline pH

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## Compound Focus: Bromhexine Hydrochloride

CAS No.: 611-75-6

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## Bromhexine Hydrochloride Stability Profile

The table below summarizes key stability data from research, which is crucial for understanding its behavior in alkaline environments.

Property/Condition	Findings	Reference
General pH Stability	Maximum stability in <b>acidic pH</b> range. Undergoes <b>base-catalyzed hydrolysis</b> at pH above 7.	[1]
Degradation Rate in Alkaline pH	The degradation rate increases significantly in neutral to basic conditions. The hydrolysis rate order is: 2-N-L-prolyl-bromhexine HCl > 2-N-glycyl-bromhexine HCl > 2-N-L-alanyl-bromhexine HCl.	[1]
Identified Degradation Products	Various degradation products have been identified, including 3-cyclohexyl-6,8-dibromo-chinazoline-4-one, 3-cyclohexyl-6,8-dibromo-chinazoline, and 3-amino-4,6-dibromo-benzaldehyde.	[2] [3]
pKa Value	A pKa value of approximately <b>4.3</b> (spectrophotometric) and <b>5.5</b> (electrochemical) has been reported, indicating protonation-deprotonation equilibrium.	[3]

## Experimental Protocols for Stability Assessment

Here are detailed methodologies for conducting forced degradation studies and analyzing **bromhexine hydrochloride** and its related substances.

### Forced Degradation Study Protocol

This method helps identify degradation products and study degradation pathways under various conditions, including alkaline pH [4].

- **Materials:** Bromhexine HCl standard, 0.1 N NaOH, 0.1 N HCl, 3% H<sub>2</sub>O<sub>2</sub>, solvents, and a heating bath.
- **Equipment:** HPLC system with a C18 column and a UV detector.
- **Procedure:**
  - Prepare a stock solution of **bromhexine hydrochloride**.
  - For **alkaline hydrolysis**, mix an aliquot of the stock solution with 0.1 N NaOH to achieve a specific concentration.
  - Heat the solution at **60°C for 30 minutes** to accelerate degradation.
  - Neutralize the solution and analyze it using the HPLC method described below.
  - Compare the chromatogram with a control sample to identify new peaks (degradation products).

### HPLC Method for Identification and Quantification

This method separates and quantifies **bromhexine hydrochloride** and its related substances or degradation products [4].

- **Column:** Agilent Eclipse Plus C18 (150 mm × 4.6 mm, 5 μm)
- **Mobile Phase A:** 2.5% (v/v) phosphoric acid, pH adjusted to 2.3 with triethylamine
- **Mobile Phase B:** Acetonitrile
- **Gradient Elution:** Use a gradient program with a total run time of 21 minutes.
- **Detection:** UV detection at **248 nm** for **bromhexine hydrochloride**.
- **Key Parameters:** The method can separate up to 7 impurities related to bromhexine HCl. The Limit of Quantification (LOQ) for bromhexine HCl is 0.001103 mg/mL.

## Bromhexine Degradation Pathway

The following diagram illustrates the primary degradation pathways of **bromhexine hydrochloride** under different stress conditions, based on the identified degradation products.

## Frequently Asked Questions (FAQs)

**Q1: Why does bromhexine hydrochloride degrade faster in alkaline pH?** Bromhexine undergoes **base-catalyzed hydrolysis** [1]. The molecule has amide and amine functional groups that are susceptible to nucleophilic attack by hydroxide ions ( $\text{OH}^-$ ) in basic environments, leading to the cleavage of chemical bonds.

**Q2: What are the critical factors to control during formulation to prevent degradation?**

- **pH Control:** Maintain the formulation in an **acidic pH range** for maximum stability [1].
- **Excipient Selection:** Be cautious with excipients like tartaric acid. In the presence of metal ion catalysts (e.g.,  $\text{Fe}^{30+}$ ), tartaric acid can degrade into reactive compounds (like dihydroxyfumaric acid) that subsequently react with bromhexine, forming new impurities [5].
- **Metal Ions:** Control and minimize metal ion impurities (e.g., from containers or raw materials) as they can catalyze degradation reactions [5].
- **Stabilizers:** Consider using cyclodextrins (e.g.,  $\beta$ -cyclodextrin, HP- $\beta$ -CD) as stabilizers in liquid formulations to form inclusion complexes and enhance solubility and stability [6].

**Q3: How can I improve the solubility of bromhexine without compromising its stability?** Research has explored several strategies:

- **Amino Acid Prodrugs:** Synthesizing prodrugs like **2-N-L-alanyl-bromhexine hydrochloride** has shown significantly improved solubility and maintained stability, especially in acidic conditions [1].
- **Multicomponent Crystals:** Forming a fumarate salt crystal of bromhexine has demonstrated both **improved thermal stability and enhanced water solubility** [7].

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